

Physical Characteristics and Solubility of Octadecyltrimethoxysilane

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Compound Focus: Octadecyltrimethoxysilane

CAS No.: 3069-42-9

Cat. No.: S577256

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The tables below summarize the core physical properties and solubility characteristics of **Octadecyltrimethoxysilane** (CAS 3069-42-9) from the search results.

Property	Value / Description	Reference
CAS No.	3069-42-9	[1] [2] [3]
Molecular Formula	C ₂₁ H ₄₆ O ₃ Si	[1] [2] [3]
Molecular Weight	374.67 - 374.69 g/mol	[1] [2]
Appearance	Colorless to yellow liquid	[1] [2] [4]
Melting Point	13°C to 17°C	[1] [2] [3]
Boiling Point	170°C at 0.1 mmHg	[1] [2] [3]
Density	0.880 - 0.883 g/mL at 25°C	[1] [2] [3]
Refractive Index	1.4380 - 1.4440	[1] [2] [5]
Flash Point	139°C - 140°C (284°F)	[1] [2] [4]
Purity	Technical grade (90%), 92%, 97% min available	[1] [5] [6]

Solubility & Stability	Characteristics	Reference
Water Solubility	Insoluble (reacts); hydrolyzes slowly in the presence of moisture/water	[1] [2] [4]
Other Solubility	Slightly soluble in chloroform	[2] [4]
Hydrolytic Sensitivity	High; sensitive to moisture, irreversibly degrading to a siloxane polymer	[2] [3]
Stability	Stable, but incompatible with strong oxidizing agents; store in a cool, dry place away from moisture	[2] [4]

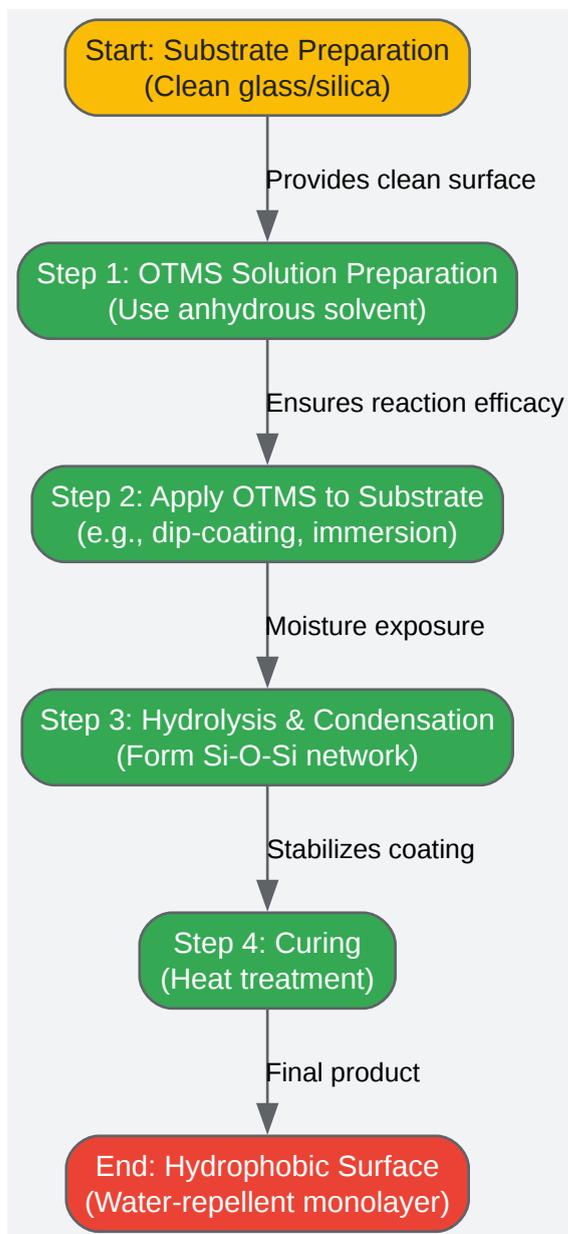
Key Applications and Experimental Considerations

Based on the search results, here are the primary applications and important handling information for researchers.

- **Primary Applications:** The documented uses for OTMS are in **materials science and industrial chemistry** rather than pharmacology. Its main function is as a **surface modifying agent** to create hydrophobic coatings and self-assembled monolayers (SAMs) on inorganic materials like glass, silica, and various metal oxides [3] [5] [4]. It is also used for preparing anti-fog coatings and for protecting historical artifacts from water damage [5] [4].
- **Safety and Handling:** OTMS is an irritant. The safety data indicates it may cause **skin, eye, and respiratory irritation** [1] [2] [4]. It is crucial to:
 - **Wear appropriate Personal Protective Equipment (PPE)**, including protective gloves, clothing, and eye protection [1] [4].
 - Handle it in a well-ventilated environment, such as a fume hood.
 - Store it under an inert atmosphere and in a sealed container to prevent contact with ambient moisture [2] [3].

Experimental Workflow for Surface Modification

The following diagram illustrates a generalized experimental workflow for using OTMS to create a hydrophobic surface, based on its described applications.



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Diagram 1: A general workflow for creating a hydrophobic surface using OTMS, highlighting key steps from substrate preparation to curing.

Methodology for Key Experiments

The search results do not contain detailed, step-by-step laboratory protocols. However, the following points outline the critical methodological considerations for working with OTMS, inferred from its physical

properties and common applications.

- **Solution Preparation:** Due to its **moisture sensitivity**, OTMS must be dissolved in **anhydrous organic solvents** (e.g., toluene, hexane) and handled in an inert atmosphere (e.g., a glove box or under a nitrogen or argon stream) to prevent premature hydrolysis and polymerization [2] [3].
- **Substrate Pretreatment:** The inorganic substrate (e.g., glass slide, silicon wafer) must be thoroughly cleaned to remove organic contaminants. A common procedure involves treatment with an oxygen plasma or a piranha solution (a mixture of concentrated sulfuric acid and hydrogen peroxide), followed by extensive rinsing with purified water and drying. **Warning: Piranha solution is extremely corrosive and must be handled with extreme care.**
- **Monolayer Formation:** The cleaned substrate is immersed in the OTMS solution for a controlled period. The concentration of OTMS and the immersion time are key variables that determine the quality and density of the resulting self-assembled monolayer.
- **Post-Treatment (Curing):** After deposition, the substrate is typically rinsed with a solvent to remove physisorbed molecules and then heated (cured) at an elevated temperature (e.g., 110-120°C) for a set time to complete the condensation reaction and stabilize the monolayer [4].
- **Characterization:** The success of the surface modification can be confirmed by measuring the **water contact angle**, which should significantly increase (often to over 100°), indicating a hydrophobic surface. Other analytical techniques include Fourier-Transform Infrared Spectroscopy (FTIR) and X-ray Photoelectron Spectroscopy (XPS).

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